

# 6-Nitrophthalide molecular weight and formula

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## Compound of Interest

Compound Name: 6-Nitrophthalide

Cat. No.: B1346156

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## Technical Data Summary: 6-Nitrophthalide

This document provides the core physicochemical properties of **6-Nitrophthalide**, a chemical compound relevant to various research and development applications. The following data has been compiled from verified chemical databases.

## Physicochemical Properties

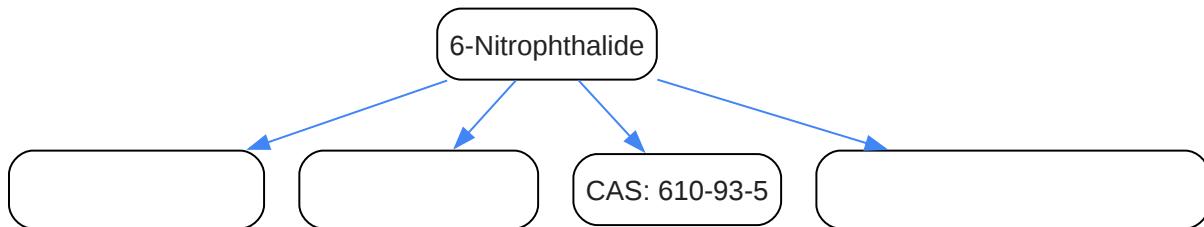
A summary of the key molecular identifiers for **6-Nitrophthalide** is presented in the table below. This data is fundamental for experimental design, chemical synthesis, and analytical characterization.

Property	Value	Citations
Molecular Formula	C8H5NO4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	179.13 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Monoisotopic Mass	179.02185764 Da	<a href="#">[1]</a>
CAS Number	610-93-5	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	6-nitro-3H-2-benzofuran-1-one	<a href="#">[1]</a> <a href="#">[4]</a>

## Chemical Structure and Identifiers

To facilitate unambiguous identification and integration into chemical informatics systems, the structural representation and associated identifiers are provided.

## Logical Relationship of Chemical Identifiers

[Click to download full resolution via product page](#)Caption: Core identifiers for **6-Nitrophthalide**.**Need Custom Synthesis?**

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## References

- 1. 6-Nitrophthalide | C8H5NO4 | CID 223584 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. Page loading... [wap.guidechem.com]
- 4. fluorochem.co.uk [fluorochem.co.uk]
- 5. echemi.com [echemi.com]
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